

MENT Dione: A Head-to-Head Comparison with Other Designer Steroids

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7- α -Methyl-estra-4-ene-3,17-dione

Cat. No.: B7838580

[Get Quote](#)

MENT dione, also known as trestione or 7 α -methyl-19-norandrostenedione, is a prohormone that converts in the body to the potent androgen, Trestolone (MENT), which is chemically identified as 7 α -methyl-19-nortestosterone.[1] As a nandrolone derivative, Trestolone has garnered significant interest within the scientific and bodybuilding communities for its pronounced anabolic properties.[1] This guide provides a detailed, head-to-head comparison of MENT dione/Trestolone with other popular designer steroids, focusing on their performance based on available experimental data.

Quantitative Comparison of Anabolic and Androgenic Properties

The efficacy of an anabolic-androgenic steroid (AAS) is often characterized by its anabolic-to-androgenic (A/A) ratio. This ratio provides a measure of the desired muscle-building (anabolic) effects versus the often-undesirable masculinizing (androgenic) side effects. The data presented below is compiled from various sources and should be interpreted with the understanding that direct comparisons can be challenging due to variations in experimental methodologies across different studies.

Compound	Anabolic Rating	Androgenic Rating	Anabolic:Androgenic Ratio	Notes
Trestolone (MENT)	2300	650	~3.5 : 1	Intramuscular administration, relative to methyltestosterone (100:100).[2]
Trestolone (MENT) (Oral)	540	840	~0.6 : 1	Oral administration, relative to methyltestosterone (100:100).[2]
Testosterone	100	100	1 : 1	Baseline for comparison.
Trenbolone	500	500	1 : 1	A potent AAS often used as a benchmark for comparison.[2]
Methylstenbolone	Data not available in comparative studies	Data not available in comparative studies	Data not available in comparative studies	Anecdotal considered a potent oral anabolic agent.
Dimethazine (DMZ)	Data not available in comparative studies	Data not available in comparative studies	Data not available in comparative studies	Structurally two molecules of an anabolic steroid bound together.
Epistane	Data not available in comparative studies	Data not available in comparative studies	Data not available in comparative studies	A derivative of dihydrotestosterone (DHT).

Note: The anabolic and androgenic ratings are typically determined through the Hershberger assay, which measures the change in weight of specific tissues in castrated male rats.

One study reported that Trestolone acetate is 23 times as potent as a myotropic (anabolic) agent and 6.5 times as potent as an androgen compared to testosterone propionate when administered parenterally.[3] Another source suggests Trestolone's anabolic properties are approximately 10 times that of testosterone.[4][5]

Androgen Receptor Binding Affinity and In Vitro Potency

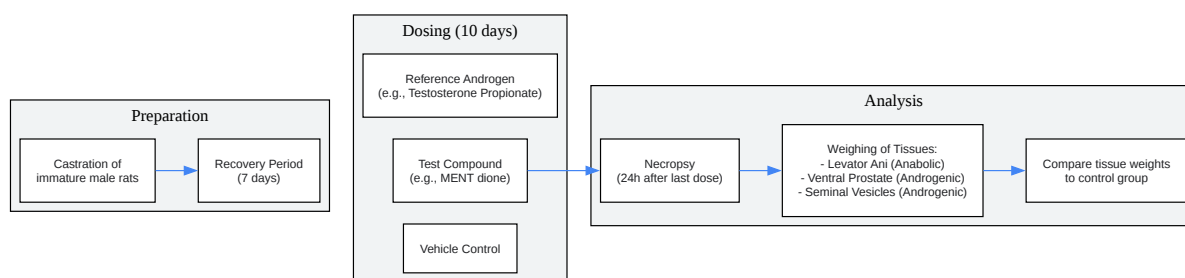
The biological activity of designer steroids is primarily mediated through their binding to and activation of the androgen receptor (AR). The relative binding affinity (RBA) and the effective concentration required to elicit a half-maximal response (EC50) in a transactivation assay are key indicators of a compound's potency at the molecular level.

Compound	Relative Binding Affinity (RBA) for AR (% of Testosterone)	EC50 in AR Transactivation Assay	Notes
Trestolone (MENT)	50-75% [6]	Data not available	The high potency of MENT is suggested to be primarily related to its high affinity for the AR. [7]
Testosterone	100%	Data not available	Baseline for RBA.
Dihydrotestosterone (DHT)	150-200%	Data not available	A potent natural androgen.
Trenbolone	~500%	Data not available	Exhibits very high binding affinity for the AR.
Methylstenbolone	Data not available	Data not available	
Dimethazine (DMZ)	Data not available	Data not available	
Epistane	Data not available	Data not available	

Signaling Pathways and Experimental Workflows

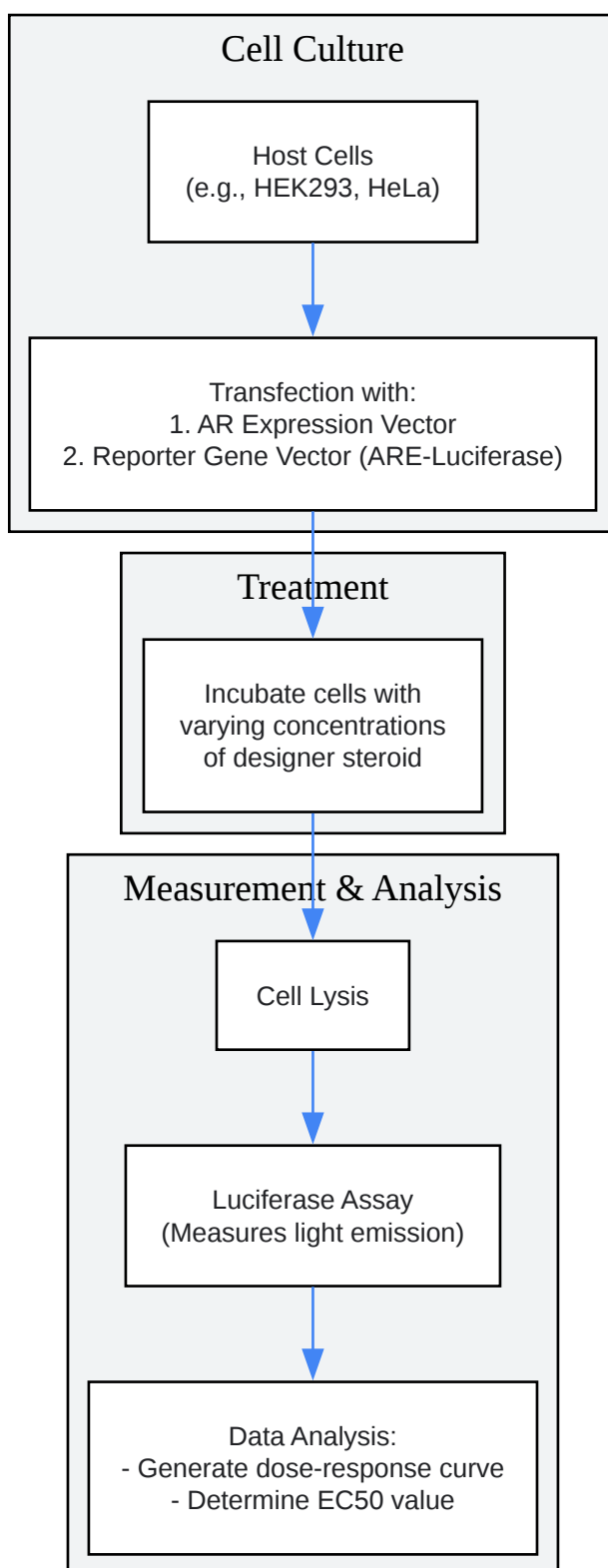
The following diagrams illustrate the androgen receptor signaling pathway and the general workflows for key experiments used to characterize designer steroids.

Caption: Androgen Receptor Signaling Pathway.



[Click to download full resolution via product page](#)

Caption: Hershberger Assay Experimental Workflow.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trestolone - Wikipedia [en.wikipedia.org]
- 2. musclechemistry.com [musclechemistry.com]
- 3. academic.oup.com [academic.oup.com]
- 4. academic.oup.com [academic.oup.com]
- 5. Investigations into the human metabolism of Trestolone (7 α -methyl-19-nortestosterone, MENT) | World Anti Doping Agency [wada-ama.org]
- 6. Template:Relative affinities of anabolic steroids and related steroids - Wikipedia [en.wikipedia.org]
- 7. 7alpha-methyl-19-nortestosterone, a synthetic androgen with high potency: structure-activity comparisons with other androgens - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [MENT Dione: A Head-to-Head Comparison with Other Designer Steroids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7838580#head-to-head-comparison-of-ment-dione-with-other-designer-steroids]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com